

An In-depth Technical Guide to the Physicochemical Properties of Diphenyl Phthalate

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Compound of Interest

Compound Name: *Diphenyl phthalate*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diphenyl phthalate (DPP), the diphenyl ester of phthalic acid, is a high-molecular-weight aromatic phthalate ester.^[1] It is a compound of significant interest in various industrial and scientific fields. Primarily utilized as a plasticizer, it imparts flexibility and durability to polymers.^[1] Its applications extend to cosmetics, adhesives, and coatings.^[1] For researchers, scientists, and professionals in drug development, a thorough understanding of its physicochemical properties is paramount for assessing its behavior in different matrices, its potential environmental fate, and its toxicological profile. This guide provides a comprehensive overview of the core physicochemical properties of **diphenyl phthalate**, detailed experimental protocols for their determination, and a visualization of its primary hydrolysis pathway.

Quantitative Physicochemical Data

The key physicochemical properties of **diphenyl phthalate** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of **Diphenyl Phthalate**

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₁₄ O ₄	[1]
Molecular Weight	318.32 g/mol	[1]
Appearance	White to slightly brown crystalline solid/powder	[1]
Melting Point	71-76 °C	[1]
Boiling Point	400-405 °C (at 760 mmHg)	[1]
257 °C (at 14 mmHg)	[1]	
Density	1.28 g/cm ³	[1]
Refractive Index	~1.5400	[1]
Flash Point	224 °C	[1]

Table 2: Solubility and Partitioning Behavior of **Diphenyl Phthalate**

Property	Value	Reference(s)
Water Solubility	82 µg/L (at 24 °C)	[1]
Solubility in Organic Solvents	Soluble in DMSO, acetone; Slightly soluble in chloroform, methanol; Soluble in non-polar solvents (benzene, toluene, ether)	[1]
Log P (Octanol-Water Partition Coefficient)	4.125	[1]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **diphenyl phthalate** are outlined below. These protocols are based on established standard methods.

Melting Point Determination (Capillary Method)

This method is used to determine the temperature range over which the solid **diphenyl phthalate** transitions to a liquid.[\[2\]](#)[\[3\]](#)

- Apparatus: Melting point apparatus (e.g., Mel-Temp), glass capillary tubes (sealed at one end), thermometer.[\[2\]](#)[\[3\]](#)
- Procedure:
 - Ensure the **diphenyl phthalate** sample is dry and in a fine powder form.[\[3\]](#)
 - Load a small amount of the powdered sample into the open end of a glass capillary tube to a height of 2-3 mm.[\[3\]](#)
 - Compact the sample at the bottom of the tube by tapping it gently or dropping it through a long glass tube.[\[3\]](#)
 - Place the capillary tube into the heating block of the melting point apparatus.[\[3\]](#)
 - Heat the block rapidly to a temperature approximately 15-20°C below the expected melting point.[\[3\]](#)
 - Decrease the heating rate to 1-2°C per minute to allow for accurate observation.[\[2\]](#)
 - Record the temperature at which the first drop of liquid appears (the beginning of melting).[\[2\]](#)
 - Record the temperature at which the last solid crystal disappears (the completion of melting).[\[2\]](#)
 - The recorded range is the melting point of the sample.[\[2\]](#)

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid. Since **diphenyl phthalate** is a solid at room temperature, it would first need to be melted.

- Apparatus: Thiele tube, thermometer, small test tube (fusion tube), capillary tube (sealed at one end), heating source (e.g., Bunsen burner), and heat-transfer fluid (e.g., mineral oil).[4]
[5]
- Procedure:
 - Place a small amount of molten **diphenyl phthalate** into the fusion tube.
 - Invert a capillary tube (sealed end up) and place it into the fusion tube containing the sample.[4]
 - Attach the fusion tube to a thermometer.[5]
 - Suspend the thermometer and the attached tube in a Thiele tube filled with a high-boiling point liquid like mineral oil.
 - Heat the side arm of the Thiele tube gently and slowly.[5]
 - Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[4]
 - When a continuous and rapid stream of bubbles is observed, stop heating.
 - As the liquid cools, the bubbling will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the substance.[5]
 - Record the barometric pressure as the boiling point is pressure-dependent.[6]

Water Solubility (Flask Method - OECD 105)

This method is used to determine the saturation concentration of **diphenyl phthalate** in water.
[7][8][9]

- Apparatus: Erlenmeyer flasks with stoppers, constant temperature shaker bath, analytical balance, filtration or centrifugation equipment, and a suitable analytical instrument (e.g., HPLC, GC-MS).[7]
- Procedure:

- Add an excess amount of **diphenyl phthalate** to a flask containing purified water.
- Seal the flask and place it in a constant temperature shaker bath, typically maintained at 20 ± 0.5 °C.[8]
- Agitate the flask for a sufficient time to reach equilibrium (preliminary tests can determine the required time).
- After equilibration, allow the mixture to stand to let the undissolved solid settle.
- Separate the aqueous phase from the solid phase by centrifugation or filtration.
- Determine the concentration of **diphenyl phthalate** in the clear aqueous phase using a validated analytical method.[7]
- Perform the determination in triplicate.

Octanol-Water Partition Coefficient (Shake-Flask Method - OECD 107)

This method determines the ratio of the concentration of **diphenyl phthalate** in n-octanol versus water at equilibrium, indicating its hydrophobicity.[10][11]

- Apparatus: Separatory funnels or centrifuge tubes with stoppers, mechanical shaker, centrifuge, analytical instrument (e.g., HPLC-UV, GC-MS).[10]
- Procedure:
 - Pre-saturate n-octanol with water and water with n-octanol.
 - Prepare a stock solution of **diphenyl phthalate** in n-octanol.
 - Add a known volume of the n-octanol stock solution and a known volume of water to a separatory funnel or centrifuge tube. The volume ratio should be chosen based on the expected Log P value.[10]
 - Shake the vessel for a sufficient time to allow for equilibrium to be reached (e.g., 2 hours). [10]

- After shaking, separate the octanol and water phases by centrifugation.
- Determine the concentration of **diphenyl phthalate** in both the n-octanol and water phases using a suitable analytical method.[\[11\]](#)
- Calculate the partition coefficient (P) as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- The Log P value is the base-10 logarithm of the partition coefficient.

Flash Point Determination (Pensky-Martens Closed Cup Tester - ASTM D93)

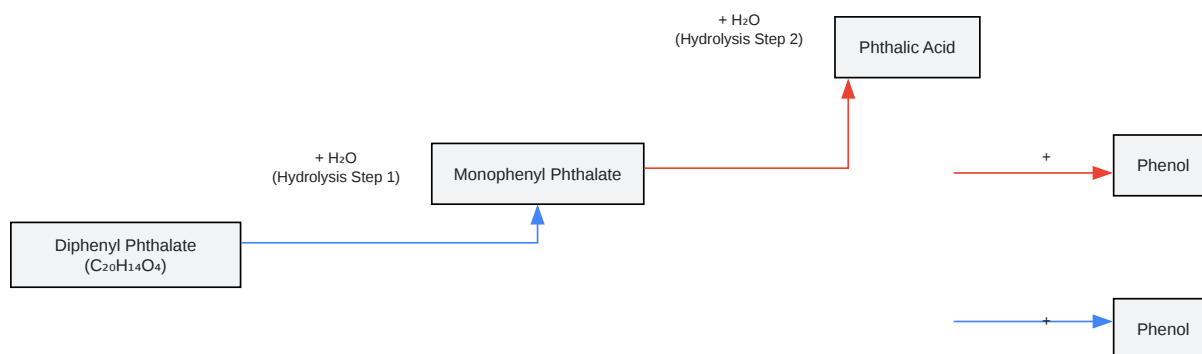
This method determines the lowest temperature at which the vapors of **diphenyl phthalate** will ignite.[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Apparatus: Pensky-Martens closed-cup flash point tester.[\[13\]](#)
- Procedure:
 - Fill the test cup of the apparatus with the molten **diphenyl phthalate** sample to the specified level.[\[12\]](#)
 - Place the lid on the cup and begin heating the sample at a slow, constant rate while stirring.[\[13\]](#)[\[14\]](#)
 - At specified temperature intervals, apply an ignition source (a small flame) through an opening in the lid.[\[13\]](#)
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a distinct flash inside the cup.[\[12\]](#)
 - Record the observed flash point and correct for barometric pressure if necessary.[\[12\]](#)

Logical Relationship Visualization

Hydrolysis of Diphenyl Phthalate

Diphenyl phthalate, like other phthalate esters, can undergo hydrolysis, particularly under acidic or basic conditions.[1][15] This process involves the cleavage of the ester bonds, leading to the formation of its constituent alcohol (phenol) and carboxylic acid (phthalic acid). The hydrolysis occurs in a stepwise manner.



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Caption: Stepwise hydrolysis pathway of **diphenyl phthalate**.

Conclusion

The physicochemical properties of **diphenyl phthalate** dictate its behavior in various applications and environments. The data and experimental protocols presented in this guide offer a foundational resource for researchers and scientists. Understanding these properties is a critical first step in the comprehensive evaluation of this compound for any application, from materials science to drug development, and for assessing its environmental and toxicological impact.

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